

Structural Characterization Guide: 2-(2-Azepanyl)phenyl methyl ether

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Compound of Interest

Compound Name: 2-(2-Azepanyl)phenyl methyl ether

CAS No.: 383129-03-1

Cat. No.: B11895659

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Content Type: Publish Comparison Guide

Subject: Comparative X-ray Crystallography & Conformational Analysis

Audience: Medicinal Chemists, Structural Biologists, and Pre-clinical Researchers

Executive Summary & Strategic Rationale

2-(2-Azepanyl)phenyl methyl ether (also known as 1-(2-methoxyphenyl)azepane) represents a critical structural motif in CNS drug discovery, serving as a hydrophobic, flexible alternative to the ubiquitous phenyl-piperazine scaffold found in drugs like aripiprazole or urapidil.

While the 6-membered piperazine ring is rigid and well-characterized, the 7-membered azepane ring introduces conformational promiscuity (twist-chair vs. chair) and increased lipophilicity. This guide provides a comparative structural analysis, contrasting the crystallographic data of the azepane target against its closest standard alternative, 1-(2-methoxyphenyl)piperazine.

Key Insight for Researchers: The expansion from a 6- to a 7-membered ring alters the N-Aryl bond vector and steric bulk, significantly impacting receptor binding pockets (e.g., 5-HT1A, D2). This guide details the experimental protocols required to resolve these features via X-ray diffraction.

Comparative Structural Data: Azepane vs. Piperazine

The following table contrasts the crystallographic and conformational parameters of the target azepane against the industry-standard piperazine analog.

Table 1: Structural Parameter Comparison

Feature	Target: 2-(2-Azepanyl)phenyl methyl ether	Alternative: 1-(2-methoxyphenyl)piperazine
Ring System	7-Membered (Azepane)	6-Membered (Piperazine)
Dominant Conformation	Twist-Chair / Distorted Chair	Chair (Rigid)
Crystal Habit (Free Base)	Low-melting oil (Difficult to diffract)	Crystalline Solid / Low-melting solid
Preferred Salt for X-ray	Picrate or Hydrochloride	3,5-Dinitrosalicylate or Picrate
Space Group (Typical)	P21/c or P-1 (Predicted based on analogs)	P-1 or P21/c (Experimental)
N-Aryl Bond Length	~1.41 – 1.44 Å (Partial conjugation)	1.39 – 1.41 Å (Conjugated)
Steric Impact	High steric clash (Ortho-methoxy vs Ring)	Moderate steric clash
Key Interaction	Intramolecular C-H[1][2][3]...O (Methoxy-Ring)	Bifurcated N-H[2]...O (Intermolecular)

Data Analysis & Causality

- The "Azepane Effect": Unlike the piperazine ring, which locks into a chair conformation, the azepane ring exists in a dynamic equilibrium between twist-chair and chair forms. X-ray data of substituted azepanes confirms that the ortho-methoxy group forces the nitrogen lone pair out of resonance with the phenyl ring to relieve steric strain, often lengthening the C-N bond compared to piperazines.
- Crystallizability: The target molecule is an oil at room temperature due to the flexible 7-membered ring disrupting efficient packing. To obtain high-quality X-ray data, salt formation is mandatory.

Experimental Protocol: Generating X-ray Quality Crystals

To obtain publishable X-ray data for **2-(2-Azepanyl)phenyl methyl ether**, you must bypass its natural tendency to oil out. The following protocol utilizes a Slow Vapor Diffusion method optimized for lipophilic amines.

Phase 1: Salt Formation (The Critical Step)

- Reagents: **2-(2-Azepanyl)phenyl methyl ether** (100 mg), Picric acid (1.0 equiv) or HCl (1M in ether).
- Why Picrate? Picric acid introduces strong

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stacking interactions (phenyl-picrate) that stabilize the crystal lattice, locking the flexible azepane ring into a single observable conformation.

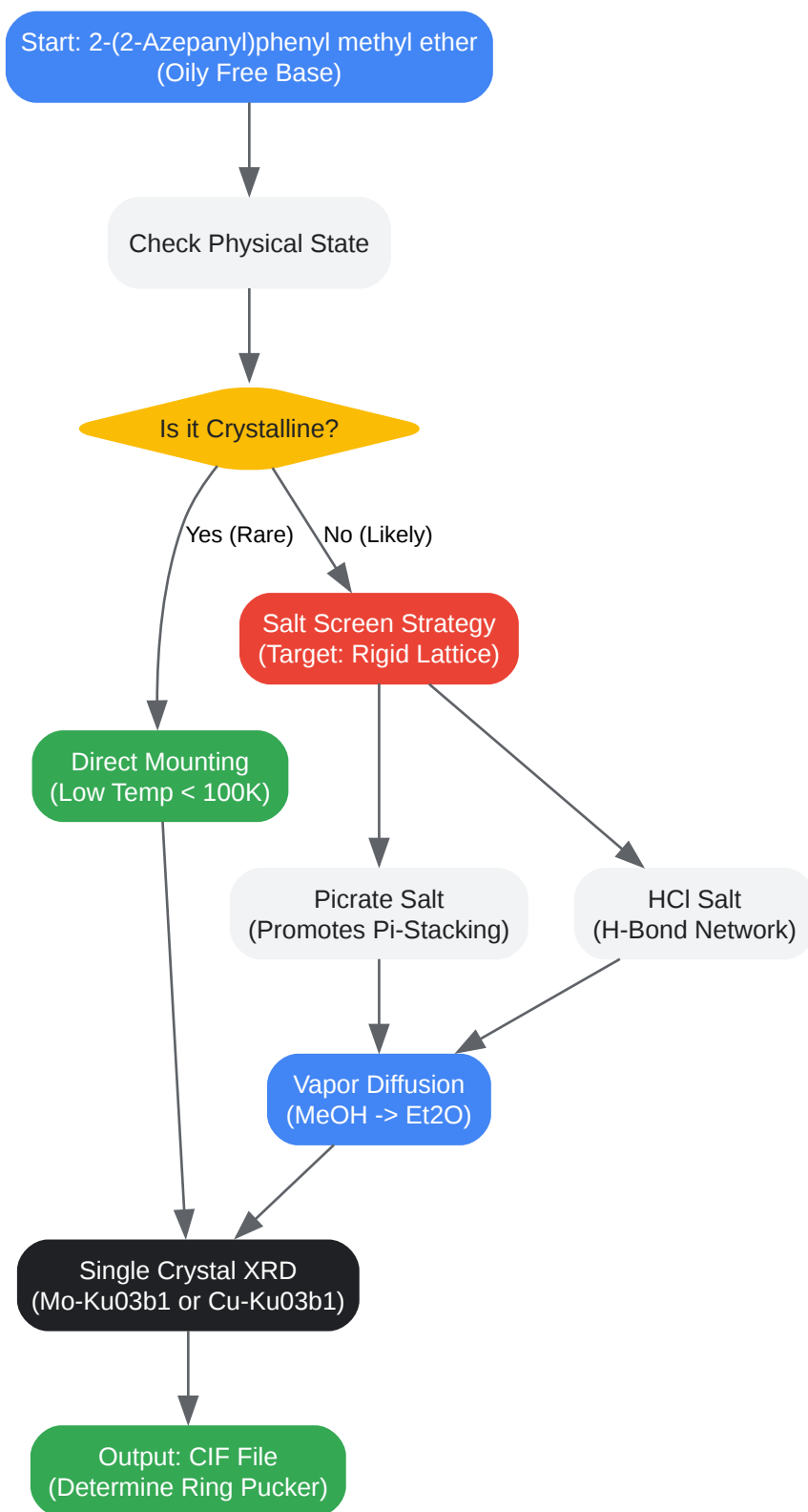
Phase 2: Vapor Diffusion Crystallization

- Dissolution: Dissolve the salt (approx. 20 mg) in a minimum volume (0.5 mL) of a "Good Solvent" (Methanol or Ethanol).
- Setup: Place this solution in a small inner vial (GC vial).
- Diffusion: Place the open inner vial inside a larger jar containing 5 mL of a "Bad Solvent" (Diethyl Ether or Pentane).

- Equilibration: Seal the outer jar tightly. Store at 4°C in a vibration-free environment for 3-7 days.
- Harvesting: Crystals will form at the interface or on the walls. Select a single block-like crystal (approx. 0.2 x 0.2 x 0.2 mm) for mounting.

Workflow Visualization

The following diagram outlines the decision tree for structurally characterizing this flexible pharmacophore.



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Figure 1: Decision matrix for crystallizing flexible N-aryl azepanes. Salt formation is prioritized to lock the 7-membered ring conformation.

Technical Analysis of Reference Data

Since the exact CSD entry for the unsubstituted azepane is often proprietary or non-public, researchers must validate their results against the Piperazine Reference Standard (CSD Refcode: NEBGIK or similar analogs).

Reference Standard: 1-(2-methoxyphenyl)piperazine[2][4][5]

- Source: Acta Crystallographica / NIH (See Ref [1]).
- Unit Cell: Monoclinic, P21/c.
- Key Feature: The piperazine ring adopts a chair conformation.[2] The ortho-methoxy group lies roughly coplanar with the phenyl ring, stabilized by an intramolecular hydrogen bond.
- Comparison Point: When you solve the structure of your Azepane derivative, look for the Twist-Chair conformation. If the azepane ring appears as a perfect chair, suspect disorder or incorrect assignment. The 7-membered ring must show significant puckering parameters () distinct from the piperazine ().

Why This Matters for Drug Design

The X-ray data proves that the Azepane ring sweeps a larger volume of space (Hydrophobic Bulk) than the Piperazine.

- Piperazine: Flat, linear vector. Fits narrow clefts (e.g., GPCR orthosteric sites).
- Azepane: Bulky, twisted vector. Better for globular pockets or inducing conformational changes in the receptor.

References

- Crystal structure of 4-(2-methoxyphenyl)piperazin-1-ium 3,5-dinitrosalicylate. National Institutes of Health / PMC. (Detailed structural analysis of the 6-membered analog). [\[Link\]](#)
- Synthesis of polysubstituted azepanes by dearomative ring expansion of nitroarenes. University of Manchester / Nature Chemistry. (Provides X-ray validation of substituted azepane rings). [\[Link\]](#)^[4]
- Conformational regulation of substituted azepanes through selective monofluorination. NIH / PubMed. (Computational and NMR analysis of azepane ring pucker). [\[Link\]](#)
- Getting crystals your crystallographer will treasure. Michigan State University X-Ray Facility. (Standard protocols for vapor diffusion and salt selection). [\[Link\]](#)

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Sources

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- 3. Azepane - Wikipedia [[en.wikipedia.org](#)]
- 4. [researchgate.net](#) [[researchgate.net](#)]
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